

Personal protective equipment for handling 8-Heptadecene, 9-octyl-

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Compound of Interest

Compound Name: 8-Heptadecene, 9-octyl-

Cat. No.: B15478688

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Essential Safety and Handling Guide for 8-Heptadecene, 9-octyl-

This guide provides crucial safety and logistical information for the handling and disposal of **8-Heptadecene, 9-octyl-**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **8-Heptadecene, 9-octyl-** is presented below. This information is essential for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C25H50[1]
Molecular Weight	350.7 g/mol [1]
CAS Number	24306-18-1[1]
Melting Point	-40°C
Boiling Point	394.61°C (estimate)[2]
Density	0.7982 g/cm ³ (estimate)[2]
Refractive Index	1.4637 (estimate)[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **8-Heptadecene, 9-octyl-** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Neoprene, nitrile, or rubber gloves are recommended to protect against chemical hazards.[3]
Eye and Face Protection	Safety glasses with side shields or goggles	To protect against splashes. A face shield may be required for larger quantities or when there is a significant splash risk.[3][4]
Body Protection	Laboratory coat or chemical-resistant coveralls	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required under normal, well-ventilated conditions.	Use a particulate filter device (EN 143) or other appropriate respiratory protection if aerosols or dusts are generated.[5]

Operational Plan: Step-by-Step Handling Protocol

Adherence to the following experimental workflow is critical for the safe handling of **8-Heptadecene, 9-octyl-**.

1. Preparation and Precautionary Measures:

- Ensure the work area is well-ventilated. Use a chemical fume hood if there is a risk of generating aerosols or if heating the substance.
- Inspect all PPE for integrity before use.
- Locate the nearest safety shower and eyewash station.
- Have appropriate spill cleanup materials readily available.

2. Handling the Chemical:

- Ground and bond containers and receiving equipment to prevent static discharge.[\[5\]](#)
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the work area.[\[5\]](#)
- Wash hands thoroughly after handling the substance.[\[5\]](#)

3. Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing.
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

Disposal Plan

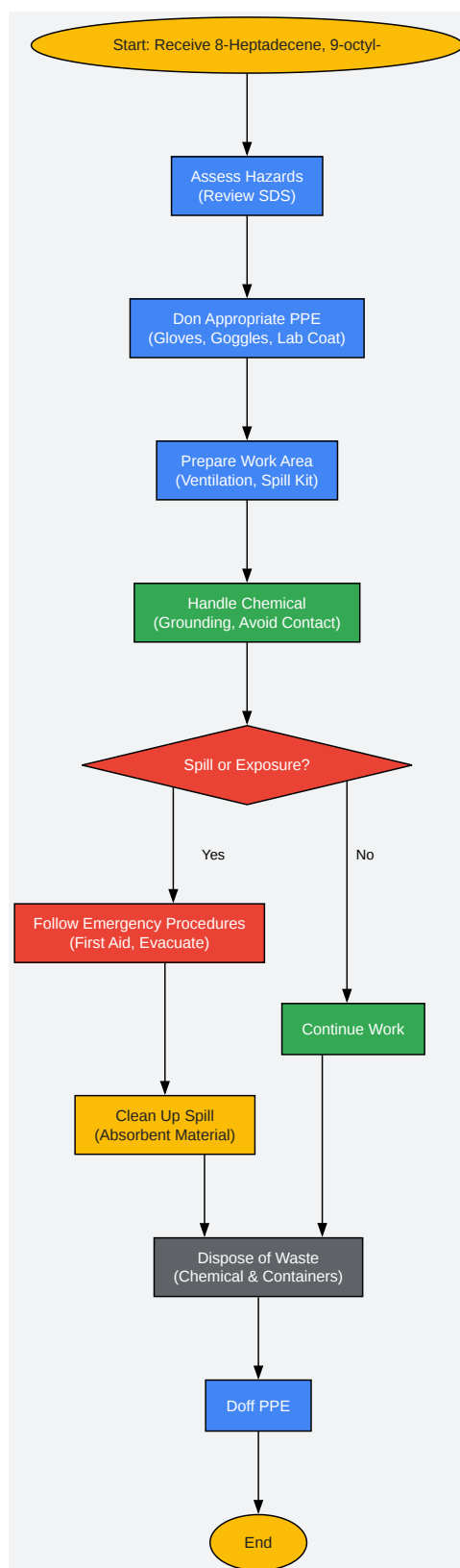
Proper disposal of **8-Heptadecene, 9-octyl-** and its containers is essential to prevent environmental contamination.

- Waste Chemical:
 - Dispose of contents and container to an approved waste disposal plant.

- Do not empty into drains or release into the environment.[5]
- Waste should be segregated into categories that can be handled by local or national waste management facilities.[5]
- Contaminated Containers:
 - Completely emptied packages can be recycled.[5]
 - Handle contaminated packages in the same way as the substance itself.[5]

Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety protocols in the handling workflow for **8-Heptadecene, 9-octyl-**.



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Caption: Workflow for safe handling of **8-Heptadecene, 9-octyl-**.

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